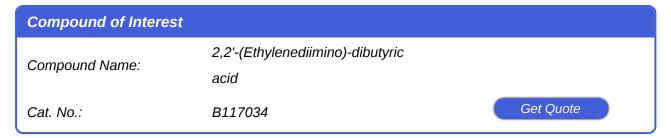


Early Research on Ethylenediiminodibutyric Acid: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylenediiminodibutyric acid, more formally known as **2,2'-(Ethylenediimino)-dibutyric acid** (EDBA), is a polyamino carboxylic acid. Early interest in this compound stemmed from its chelating properties and its identification as a significant metabolite of the antituberculosis drug ethambutol. This technical guide provides an in-depth overview of the foundational research on EDBA, focusing on its synthesis, metabolic fate, and chelating characteristics.

Physicochemical Properties

Quantitative data on the fundamental properties of EDBA is crucial for its application in research and development. The following table summarizes key physicochemical data.

Property	Value	Source
CAS Number	498-17-9	[1][2]
Molecular Formula	C10H20N2O4	[1]
Molecular Weight	232.28 g/mol	[1]
Melting Point	>271°C (decomposes)	[2]



Experimental Protocols Synthesis of 2,2'-(Ethylenediimino)-dibutyric Acid

The primary method for the synthesis of EDBA, as identified in early research, is the condensation reaction of ethylenediamine with α -bromobutyric acid under alkaline conditions.

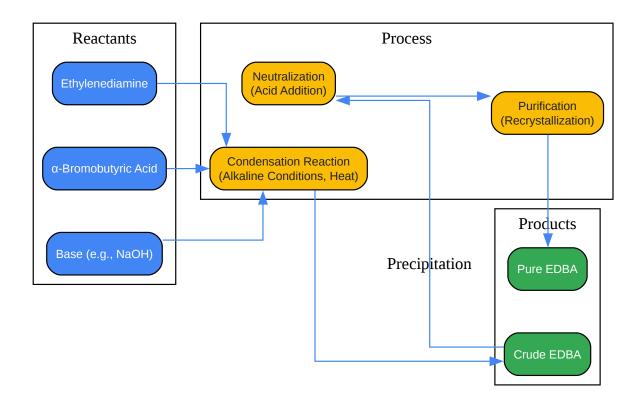
Materials:

- Ethylenediamine
- α-Bromobutyric acid
- A suitable base (e.g., Sodium Hydroxide)
- Solvent (e.g., Water or an alcohol/water mixture)
- · Acid for neutralization (e.g., Hydrochloric Acid)

Procedure:

- Dissolve ethylenediamine in the chosen solvent.
- Slowly add α-bromobutyric acid to the solution while maintaining alkaline conditions by the controlled addition of a base. The reaction is typically carried out at an elevated temperature to facilitate the nucleophilic substitution.
- After the reaction is complete, cool the mixture.
- Carefully neutralize the solution with an acid to precipitate the crude EDBA.
- The crude product can be purified by recrystallization from a suitable solvent, such as water or an ethanol/water mixture.





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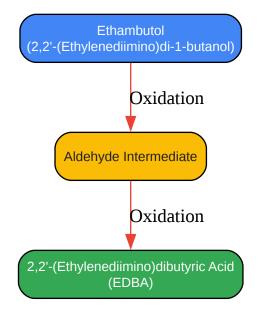
Synthesis workflow for 2,2'-(Ethylenediimino)-dibutyric acid.

Metabolic Fate of Ethambutol

EDBA was identified as a major metabolite of the antituberculosis drug, ethambutol. The metabolic pathway involves the oxidation of the primary alcohol groups of ethambutol.

The biotransformation of ethambutol to EDBA primarily occurs in the liver. This metabolic process is a key aspect of the drug's pharmacokinetics and was a subject of early toxicological and pharmacological studies. The primary study identifying this pathway was conducted by Peets et al. in 1965.[3]





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Metabolic pathway of Ethambutol to EDBA.

Chelating Properties and Stability Constants

EDBA is a tetradentate ligand, capable of forming stable complexes with various metal ions. This property led to early investigations into its potential use in chelation therapy, particularly for lead poisoning.[2]

While extensive tables of stability constants for EDBA from early research are not readily available, data for structurally similar compounds such as Ethylenediamine-N,N'-diacetic acid (EDDA) and Ethylenediamine-N,N'-dipropionic acid provide a strong indication of its chelating strength. The stability of metal complexes with these ligands is generally high due to the chelate effect.

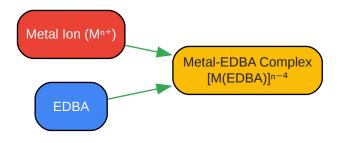
The following table presents the logarithm of the formation constants (log K) for metal complexes with EDDA and other related ligands for comparison.



Metal Ion	EDDA (log Kı)	Ethylenediamine- N,N'-dipropionic Acid (log K ₁)	EDTA (log K ₁)
Cu ²⁺	16.2	-	18.8[4]
Ni ²⁺	13.4	-	18.6
Co ²⁺	11.2	-	16.3
Zn²+	10.7	-	16.5
Cd ²⁺	9.1	-	16.5
Fe ³⁺	-	-	25.1
Mn ²⁺	7.0	-	14.0
Ca ²⁺	3.6	-	10.7
Mg ²⁺	2.9	-	8.7

Note: Data for EDDA and EDTA are provided for comparative purposes. Specific early experimental values for EDBA are not well-documented in the reviewed literature.[4][5][6][7][8]

The formation of a metal-EDBA complex can be represented by the following logical relationship:



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Logical relationship of EDBA chelation.

Conclusion



Early research on 2,2'-(ethylenediimino)dibutyric acid established its fundamental synthesis, its role as a metabolite of ethambutol, and its potential as a chelating agent. While detailed quantitative data on its metal complex stability from this period are limited, the foundational knowledge of its properties has paved the way for further investigation into its applications in medicine and coordination chemistry. This guide provides a core understanding of the initial scientific landscape surrounding this intriguing molecule.

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